

# physical and chemical properties of 4-Methylsulfonyl-2-nitrotoluene

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## Compound of Interest

Compound Name: 4-Methylsulfonyl-2-nitrotoluene

Cat. No.: B156614

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## An In-depth Technical Guide to 4-Methylsulfonyl-2-nitrotoluene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **4-Methylsulfonyl-2-nitrotoluene**, a key intermediate in the synthesis of various organic compounds, including pharmaceuticals and herbicides. This document consolidates available data on its properties, synthesis, and analysis to support research and development activities.

## Chemical Identity and Physical Properties

**4-Methylsulfonyl-2-nitrotoluene**, with the CAS number 1671-49-4, is a substituted aromatic compound.<sup>[1][2]</sup> It is also known by several synonyms, including 2-Nitro-4-methylsulfonyltoluene and Methyl 3-nitro-p-tolyl sulfone.<sup>[1][2]</sup> The compound typically appears as a white to off-white or pale yellow solid.

## Table 1: Physical and Chemical Properties of 4-Methylsulfonyl-2-nitrotoluene

Property	Value	Reference(s)
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>4</sub> S	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	215.23 g/mol	<a href="#">[2]</a>
Melting Point	120-121 °C	
Boiling Point	387.8 °C at 760 mmHg	
Density	1.35 g/cm <sup>3</sup>	
Appearance	White to off-white solid	
Solubility in Water	370 mg/L at 25°C	
Flash Point	188.3 °C	
Vapor Pressure	7.16E-06 mmHg at 25°C	
Refractive Index	1.551	

## Spectroscopic Data

As of the latest search, detailed experimental spectroscopic data (<sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, Mass Spectrometry) for **4-Methylsulfonyl-2-nitrotoluene** are not readily available in public scientific databases. Researchers are advised to acquire this data through experimental analysis of a verified sample.

## Experimental Protocols

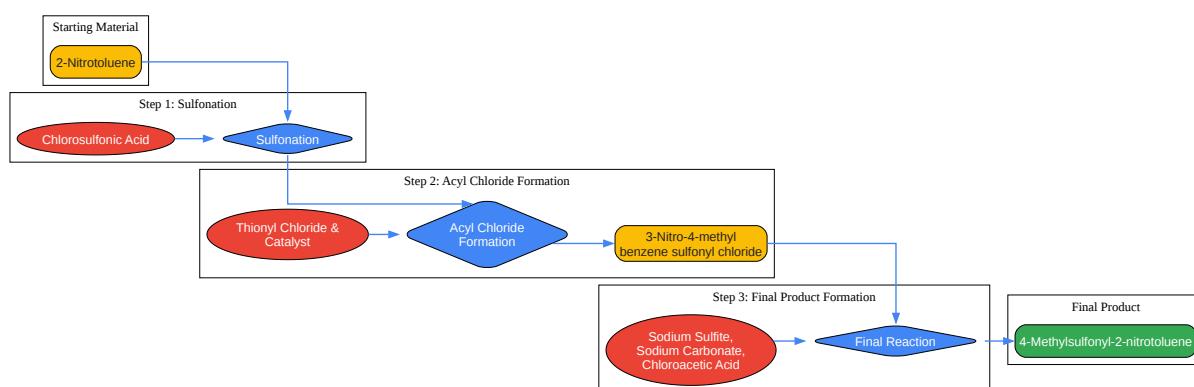
### Synthesis of 4-Methylsulfonyl-2-nitrotoluene

The synthesis of **4-Methylsulfonyl-2-nitrotoluene** typically involves the nitration of a precursor, 4-methylsulfonyl toluene (methyl p-tolyl sulfone). While detailed, step-by-step laboratory protocols are proprietary and found within patent literature, the general synthetic approach is outlined below.

One common method involves the direct nitration of methyl p-tolyl sulfone using a mixture of sulfuric acid and nitric acid.[\[3\]](#)

Another patented method describes a multi-step synthesis starting from 2-nitrotoluene:

- Sulfonation: 2-nitrotoluene is reacted with chlorosulfonic acid.
- Acyl Chloride Formation: The product from the sulfonation step is then treated with a catalyst and thionyl chloride to produce 3-nitro-4-methyl benzene sulfonyl chloride.
- Final Reaction: The sulfonyl chloride is then reacted with sodium sulfite, sodium carbonate, and chloroacetic acid to yield **4-Methylsulfonyl-2-nitrotoluene**.



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Caption: Synthetic pathway for **4-Methylsulfonyl-2-nitrotoluene**.

# Analytical Methodology: High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method can be employed for the analysis of **4-Methylsulfonyl-2-nitrotoluene**.<sup>[4]</sup>

- Column: Newcrom R1, a reverse-phase column with low silanol activity.<sup>[4]</sup>
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid. For mass spectrometry (MS) compatible applications, formic acid should be used in place of phosphoric acid.<sup>[4]</sup>
- Detection: The specific UV detection wavelength was not detailed in the available literature, but would typically be determined by measuring the UV absorbance spectrum of the compound to find the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ).
- Application: This method is suitable for purity analysis, impurity isolation in preparative separations, and pharmacokinetic studies.<sup>[4]</sup>

## Chemical Reactivity and Stability

**4-Methylsulfonyl-2-nitrotoluene** is a stable compound under standard conditions. It should be stored in a dry, room-temperature environment. The molecule possesses two key reactive sites: the nitro group and the methyl group of the toluene ring. The nitro group can be reduced to an amine, and the methyl group can be oxidized to a carboxylic acid, making it a versatile intermediate for further chemical synthesis.<sup>[5]</sup>

## Biological Signaling Pathways

Currently, there is no publicly available information to suggest that **4-Methylsulfonyl-2-nitrotoluene** is directly involved in any biological signaling pathways. Its primary utility is as a chemical intermediate in the synthesis of biologically active molecules, such as the herbicide mesotrione, rather than having intrinsic biological activity itself.<sup>[5]</sup>

## Safety Information

**4-Methylsulfonyl-2-nitrotoluene** is classified as harmful if swallowed and may cause an allergic skin reaction.<sup>[6]</sup> It is also suspected of damaging fertility.<sup>[6]</sup> Standard laboratory safety precautions, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, should be strictly followed when handling this chemical.

## Conclusion

**4-Methylsulfonyl-2-nitrotoluene** is a well-characterized chemical intermediate with established physical properties and synthetic routes. While detailed experimental spectroscopic data is not widely available, its identity and purity can be assessed using techniques such as HPLC. Its utility in the synthesis of herbicides and other complex organic molecules underscores its importance in the chemical and pharmaceutical industries. Further research to fully characterize its spectroscopic properties would be a valuable addition to the scientific literature.

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